

Cellular Localization of trans-2-Undecenoyl-CoA: An In-depth Technical Guide

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Compound of Interest

Compound Name: *trans*-2-undecenoyl-CoA

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Core Summary

Trans-2-undecenoyl-CoA is a key metabolic intermediate in the β -oxidation of odd-numbered, medium-chain fatty acids. Its cellular localization is intrinsically linked to the subcellular compartments responsible for fatty acid metabolism. The primary sites for the generation and subsequent processing of **trans-2-undecenoyl-CoA** are the mitochondria and peroxisomes. Evidence also suggests a potential role in the endoplasmic reticulum as a substrate for fatty acid elongation. Understanding the precise location of this molecule is critical for elucidating its metabolic fate and its role in cellular physiology and disease.

Data Presentation: Subcellular Localization of Key Enzymes

The localization of **trans-2-undecenoyl-CoA** can be inferred from the known locations of the enzymes that produce and consume it.

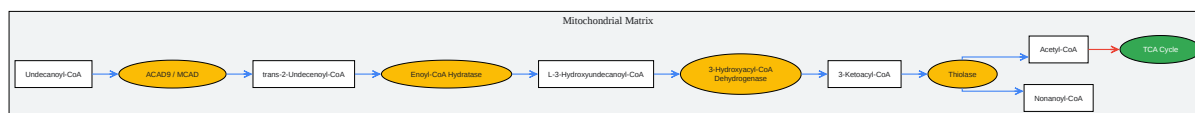
Enzyme	Subcellular Localization	Function
Acyl-CoA Dehydrogenase Family Member 9 (ACAD9)	Mitochondrion inner membrane[1][2][3]	Catalyzes the conversion of undecanoyl-CoA to trans-2-undecenoyl-CoA.[4]
Medium-Chain Acyl-CoA Dehydrogenase (MCAD)	Mitochondrial matrix[5]	Acts on medium-chain acyl-CoAs (C6-C12), including undecanoyl-CoA, to form trans-2-enoyl-CoAs.[5][6]
Enoyl-CoA Hydratase	Mitochondrial matrix, Peroxisomes[7]	Hydrates the trans-2 double bond of enoyl-CoAs as a step in β -oxidation.[7]
3-Hydroxyacyl-CoA Dehydrogenase	Mitochondrial matrix, Peroxisomes[7][8]	Catalyzes the third step of β -oxidation.[7]
Ketoacyl-CoA Thiolase	Mitochondrial matrix, Peroxisomes[8]	The final step of the β -oxidation cycle, cleaving the acyl-CoA chain.[8]
Trans-2-enoyl-CoA Reductase	Mitochondria,[9] Endoplasmic Reticulum[10]	Reduces trans-2-enoyl-CoAs to acyl-CoAs in fatty acid elongation.[9][10][11]
Peroxisomal Acyl-CoA Oxidase	Peroxisomes[8][12]	Catalyzes the first step of peroxisomal β -oxidation.[8]

Signaling and Metabolic Pathways

Trans-2-undecenoyl-CoA is a central intermediate in two major metabolic pathways: mitochondrial β -oxidation and peroxisomal β -oxidation. It can also be a substrate for fatty acid elongation in the endoplasmic reticulum.

Mitochondrial Fatty Acid β -Oxidation

Mitochondria are the primary site for the β -oxidation of short, medium, and long-chain fatty acids to produce acetyl-CoA for the citric acid cycle and energy production.[7][13] The process involves a cycle of four enzymatic reactions.

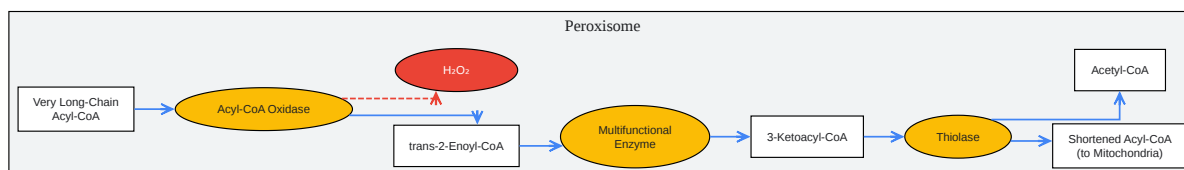


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Caption: Mitochondrial β -oxidation of undecanoyl-CoA.

Peroxisomal Fatty Acid β -Oxidation

Peroxisomes are involved in the β -oxidation of very long-chain fatty acids, branched-chain fatty acids, and some polyunsaturated fatty acids.[7][8][14] The initial dehydrogenation step in peroxisomes is catalyzed by an acyl-CoA oxidase, which produces H_2O_2 . [8]

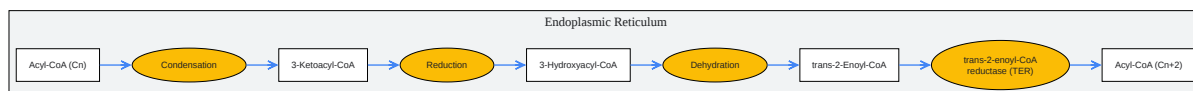


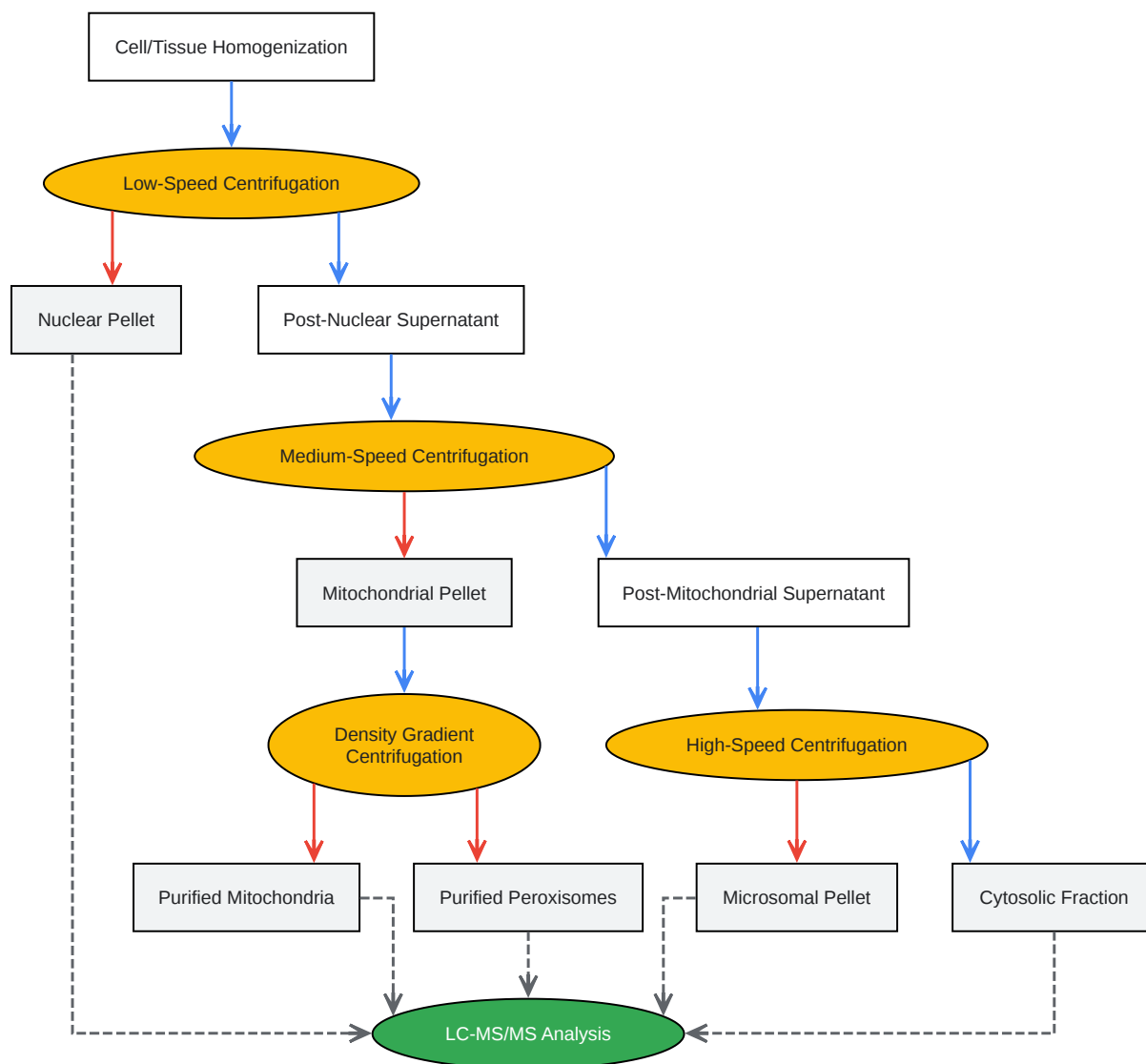
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Caption: Peroxisomal β -oxidation pathway.

Fatty Acid Elongation in the Endoplasmic Reticulum

The endoplasmic reticulum houses the machinery for fatty acid elongation, a process that adds two-carbon units to an existing fatty acyl-CoA. Trans-2-enoyl-CoA reductase is a key enzyme in this pathway.^[10]





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References

- 1. uniprot.org [uniprot.org]
- 2. uniprot.org [uniprot.org]
- 3. uniprot.org [uniprot.org]
- 4. genecards.org [genecards.org]
- 5. Medium-Chain Acyl-CoA Dehydrogenase Deficiency in Gene-Targeted Mice | PLOS Genetics [journals.plos.org]
- 6. Medium Chain Acyl-CoA Dehydrogenase in Fatty Acid Oxidation - Creative Proteomics [creative-proteomics.com]
- 7. Beta oxidation - Wikipedia [en.wikipedia.org]
- 8. aocs.org [aocs.org]
- 9. Mitochondrial trans-2-enoyl-CoA reductase of wax ester fermentation from *Euglena gracilis* defines a new family of enzymes involved in lipid synthesis - PubMed [pubmed.ncbi.nlm.nih.gov]
- 10. Dual Functions of the Trans-2-Enoyl-CoA Reductase TER in the Sphingosine 1-Phosphate Metabolic Pathway and in Fatty Acid Elongation - PMC [pmc.ncbi.nlm.nih.gov]
- 11. Trans-2-enoyl-CoA reductase (NADPH) - Wikipedia [en.wikipedia.org]
- 12. Properties and subcellular localization of myocardial fatty acyl-coenzyme A oxidase - PubMed [pubmed.ncbi.nlm.nih.gov]
- 13. microbenotes.com [microbenotes.com]
- 14. Peroxisomal beta-oxidation of polyunsaturated fatty acids - PubMed [pubmed.ncbi.nlm.nih.gov]
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